

Preclinical Development of PZ-1190: Data Inconclusive

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PZ-1190

Cat. No.: B10799408

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A comprehensive search for preclinical data on the compound designated **PZ-1190** has yielded no specific results. Publicly available scientific literature and drug development databases do not contain information pertaining to a substance with this identifier.

While the search did identify related compounds, such as PZ-1262 and PZ-1264, these are distinct molecular entities described as 4-isoquinoline-sulfonamide analogs of brexpiprazole.^[1]^[2] These compounds have been investigated for their potential antipsychotic, antidepressant, anxiolytic, and pro-cognitive effects.^[1]^[2]

Key findings for related compounds (PZ-1262) include:

- **In Vitro Activity:** PZ-1262 demonstrated partial agonistic activity at the 5-HT_{1A} receptor and antagonistic activity at D₂, D₃, 5-HT_{2A}, 5-HT₆, and 5-HT₇ receptors.^[1]^[2]
- **In Vivo Activity:** In rodent models, PZ-1262 was shown to decrease immobility time in the forced swim test, exhibit pro-cognitive effects in phencyclidine-disrupted models, and show anxiolytic-like effects in the four-plates test.^[1]^[2] It also demonstrated significant brain penetration.^[2]

However, it is crucial to emphasize that this information pertains to PZ-1262 and not **PZ-1190**. Without any specific data on **PZ-1190**, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, or signaling pathway diagrams. Further clarification on the compound's identity or alternative designations would be necessary to proceed with a detailed preclinical development summary.

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References

- 1. researchgate.net [researchgate.net]
- 2. Compound PZ-1262, a 4-isoquinoline-sulfonamide analog of Brexpiprazole, produces potential antidepressant, anxiolytic and procognitive effects in rodent models - PubMed [pubmed.ncbi.nlm.nih.gov]
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